

Technical Guide: Analysis of 20:3 Cholesteryl Ester-d7

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Compound of Interest

Compound Name: 20:3 Cholesteryl ester-d7

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical specifications and methodologies for **20:3 cholesteryl ester-d7**, a deuterated internal standard crucial for the accurate quantification of cholesteryl esters in various biological matrices. This document outlines the key physical and chemical properties, detailed experimental protocols for its analysis using mass spectrometry, and visual representations of the analytical workflows.

Quantitative Data Summary

The following tables summarize the essential quantitative information for **20:3 cholesteryl ester-d7**, compiled from commercially available standards and analytical literature.

Table 1: Physical and Chemical Properties

Property	Value	Source
Synonym	Cholesteryl-d7 eicosa-11,14,17-trienoate	
Molecular Formula	C ₄₇ H ₇₁ D ₇ O ₂	[1]
Molecular Weight	682.16 g/mol	
Exact Mass	681.6441	[1]
CAS Number	2936622-60-3	[1]
Purity	>99% (by Thin Layer Chromatography)	
Physical Form	Solution	
Storage Temperature	-20°C	[1]

Table 2: Example from a Certificate of Analysis for a Standard Mixture

This data is for **20:3 cholesteryl ester-d7** as a component of the UltimateSPLASH™ ONE Internal Standard mixture.

Parameter	Value	Source
Concentration in Solution	50 µg/mL	
Solvent	1:1 Dichloromethane:Methanol	

Experimental Protocols

The accurate analysis of **20:3 cholesteryl ester-d7**, typically as an internal standard, involves lipid extraction, chromatographic separation, and mass spectrometric detection. The following are detailed methodologies adapted from established protocols.[2][3][4]

Lipid Extraction from Biological Samples (Modified Bligh-Dyer Method)

This protocol is suitable for extracting sterols and cholesteryl esters from cultured cells or tissues.^{[2][3]}

- **Sample Preparation:** Homogenize tissue samples or prepare cell pellets.
- **Solvent Addition:** To the sample, add a 3:1 (v/v) mixture of chloroform:methanol.
- **Internal Standard Spiking:** Add a known amount of **20:3 cholesteryl ester-d7** solution to the solvent mixture before adding it to the biological sample.
- **Vortexing:** Vortex the mixture vigorously for 10-15 minutes to ensure thorough mixing and lipid extraction.
- **Phase Separation:** Add water to the mixture to induce phase separation. The final ratio of chloroform:methanol:water should be approximately 2:2:1.8.
- **Centrifugation:** Centrifuge the sample to achieve a clear separation of the aqueous (upper) and organic (lower) phases.
- **Collection:** Carefully collect the lower organic phase containing the lipids using a glass pipette.
- **Drying:** Dry the collected organic phase under a stream of nitrogen gas.
- **Reconstitution:** Reconstitute the dried lipid extract in an appropriate solvent for LC-MS analysis, such as a mixture of isopropanol and methanol.^[4]

Liquid Chromatography-Mass Spectrometry (LC-MS/MS) Analysis

This method provides high sensitivity and specificity for the quantification of cholesteryl esters.^{[4][5]}

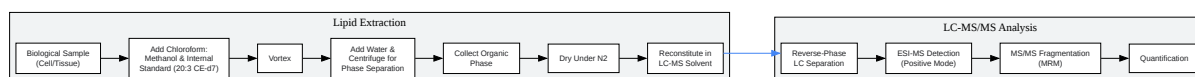
- **Liquid Chromatography (LC) System:** An Agilent 1290 Infinity II UHPLC system or equivalent.^[4]

- Mass Spectrometer: An Agilent 6545 Quadrupole Time-Of-Flight (QTOF) mass spectrometer or a similar high-resolution mass spectrometer.[4]
- Column: A reverse-phase C18 column (e.g., Phenomenex Kinetex-C18, 2.6 μm , 4.6x100 mm).[6]
- Mobile Phase A: 50:50 (v/v) Water:Methanol with 0.1% formic acid and 10 mM ammonium formate.[4]
- Mobile Phase B: 80:20 (v/v) Isopropanol:Methanol with 0.1% formic acid and 10 mM ammonium formate.[4]
- Flow Rate: 0.5 mL/min.[4]
- LC Gradient:
 - 0-4 min: 40% B
 - 4-6 min: 40-60% B
 - 6-16 min: 60-100% B
 - 16-22 min: 100% B (wash)
 - 22-24 min: 100-40% B
 - 24-30 min: 40% B (re-equilibration)[4]
- Ionization Mode: Electrospray Ionization (ESI) in positive mode. Cholesteryl esters typically form ammonium adducts ($[\text{M}+\text{NH}_4]^+$).[7]
- MS/MS Analysis: Use Multiple Reaction Monitoring (MRM) for quantification. The precursor ion for **20:3 cholesteryl ester-d7** would be its ammonium adduct. A characteristic product ion for cholesteryl esters is m/z 369.3, which corresponds to the dehydrated cholesterol backbone.[4][7] For cholesterol-d7, a characteristic dehydrated ion is observed at m/z 376.396.[4][5]

- Collision Energy: A low collision energy (e.g., 5 eV) is often sufficient for the fragmentation of cholesteryl esters.[4][5]

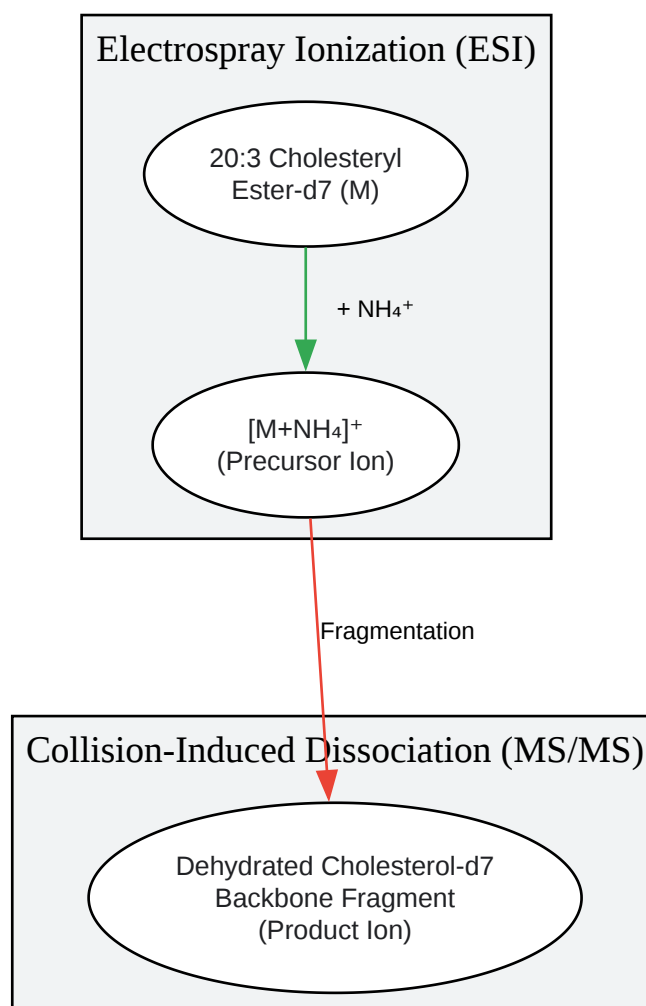
Mandatory Visualizations

The following diagrams illustrate the key workflows and pathways relevant to the analysis of **20:3 cholesteryl ester-d7**.



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Caption: Experimental workflow for the analysis of **20:3 cholesteryl ester-d7**.



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Caption: Mass spectrometry pathway for **20:3 cholesteryl ester-d7** analysis.

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